

Troubleshooting CNX-774 solubility issues in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CNX-774

Cat. No.: B611970

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CNX-774 Technical Support Center

This guide provides troubleshooting assistance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **CNX-774**, focusing on common solubility issues in DMSO.

Properties and Solubility of CNX-774

CNX-774 is a potent, orally active, and irreversible inhibitor of Bruton's tyrosine kinase (BTK), forming a covalent bond with the Cys481 residue in the ATP binding site.[1][2][3] It has a very low IC50 value, typically below 1 nM for BTK in biochemical assays and between 1-10 nM in cellular assays.[1][4] Recent studies have also identified **CNX-774** as an inhibitor of the equilibrative nucleoside transporter 1 (ENT1), an important consideration for experimental design.[5][6][7][8]

Chemical Properties

Property	Value
Formula	C ₂₆ H ₂₂ FN ₇ O ₃
Molecular Weight	499.5 g/mol
CAS Number	1202759-32-7

Reported Solubility Data

The solubility of **CNX-774** can vary based on the purity of the compound and the quality of the solvent used.

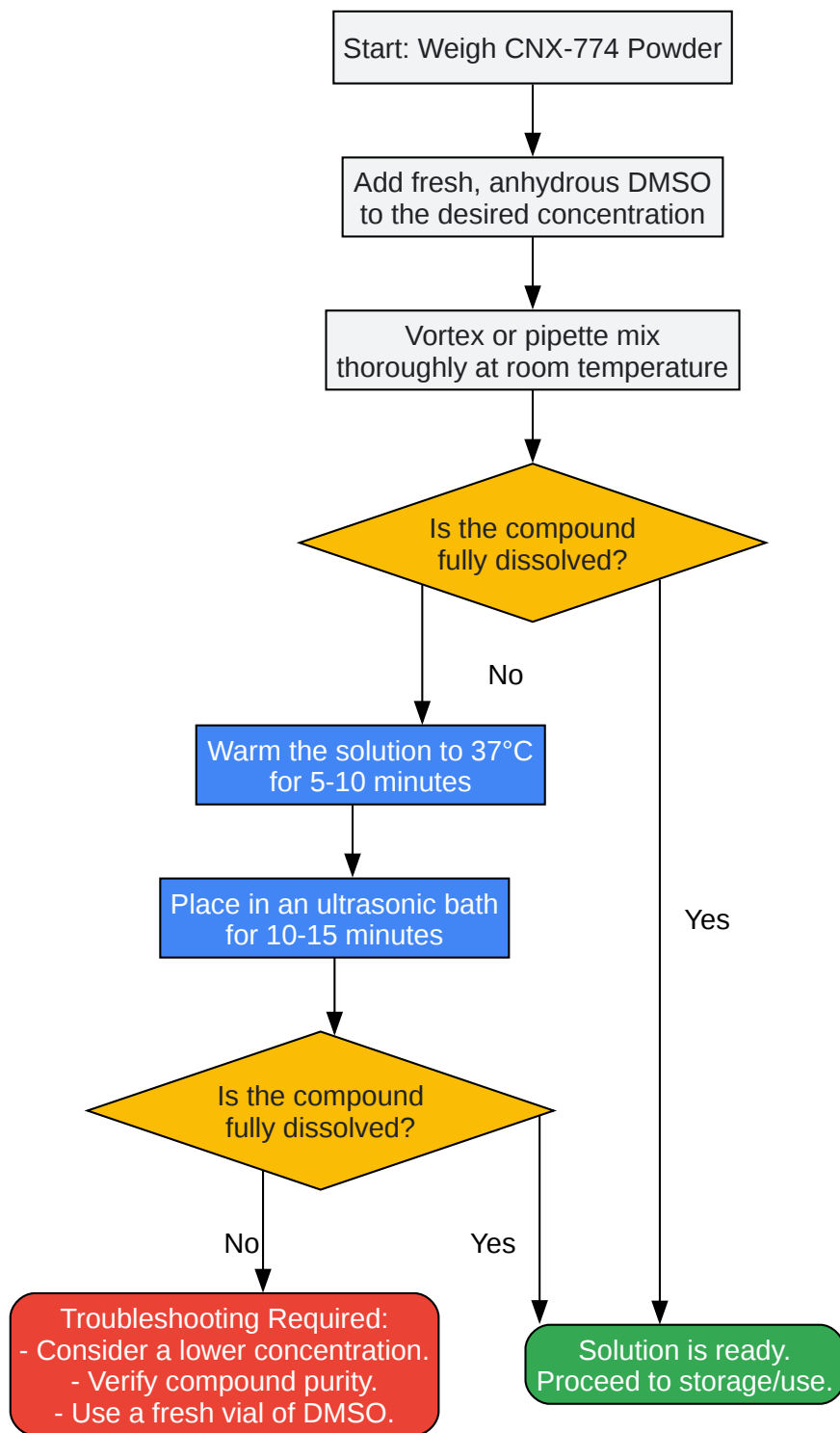
Solvent	Concentration
DMSO	25 mg/mL to 100 mg/mL (approx. 50 mM to 200 mM)[1][4][9]
DMF	30 mg/mL[1]
Ethanol	2 mg/mL[4][9]
Water	Insoluble[4][9]
DMF:PBS (pH 7.2) (1:6)	0.14 mg/mL[1]

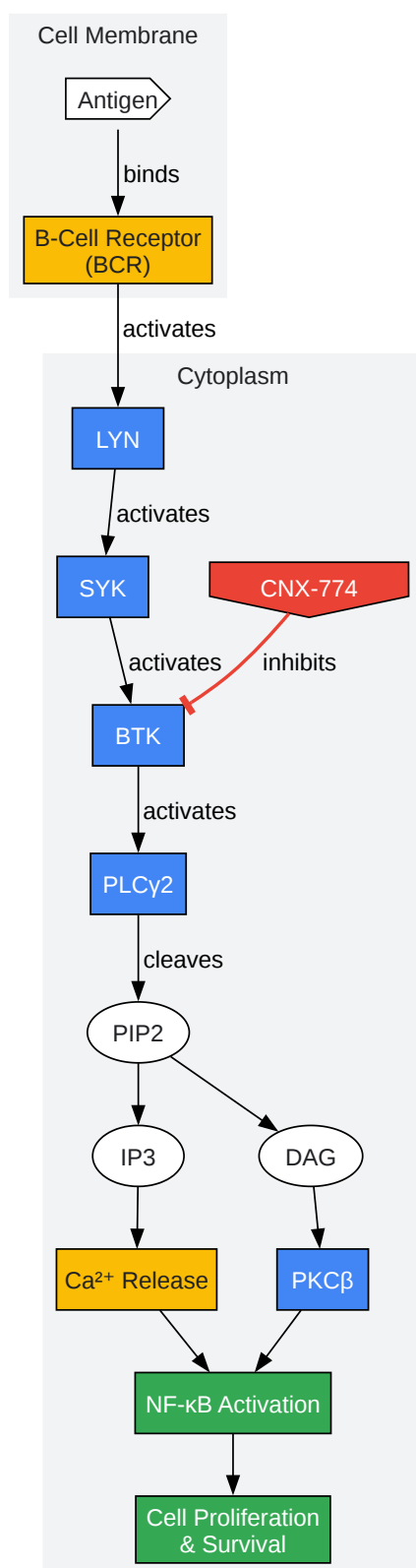
Frequently Asked Questions (FAQs) & Troubleshooting

Q1: I am having difficulty dissolving CNX-774 powder in DMSO. What are the recommended steps?

A1: Difficulty in dissolving **CNX-774** can often be resolved by following a systematic approach. The primary factors to consider are solvent quality, temperature, and physical agitation. Ensure you are using fresh, anhydrous (water-free) DMSO, as it is hygroscopic and absorbed moisture can significantly reduce the solubility of small molecules.[4][10]

Below is a recommended workflow for dissolving **CNX-774**.





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